

# Safeguarding Your Research: A Comprehensive Guide to Handling Isobornyl Acetate

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## Compound of Interest

Compound Name: *Isobornyl acetate*

Cat. No.: *B103746*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **Isobornyl acetate**, ensuring the protection of personnel and the integrity of your work. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety information, building a foundation of trust that extends beyond the products we supply.

## Essential Safety Information at a Glance

Before handling **Isobornyl acetate**, it is crucial to be aware of its physical and chemical properties, as well as its potential hazards. This information, summarized from various safety data sheets, will enable you to take the necessary precautions.

Property	Value	Source(s)
CAS Number	125-12-2	[1]
Appearance	Colorless liquid	[1][2]
Odor	Like pine tree needles	[1]
Flash Point	89 °C / 192.2 °F	[3]
Boiling Point	approx. 215 °C / 419 °F	[1]
Density	0.98 g/cm <sup>3</sup> (at 20 °C)	[1]
Solubility in Water	approx. 160 mg/l (at 20 °C)	[1]
Primary Hazards	Combustible liquid, Causes skin irritation	[1][3][4][5]
Toxicity (Oral, Rat)	LD50 > 10,000 mg/kg	[1]
Toxicity (Dermal, Rat)	LD50 > 20,000 mg/kg	[1]

## Operational Plan for Safe Handling and Disposal

A systematic approach to handling **Isobornyl acetate** is critical to minimize risks. The following step-by-step operational plan provides guidance from preparation to disposal.

### 1. Engineering Controls and Preparation:

- Ventilation: Always handle **Isobornyl acetate** in a well-ventilated area.[4] Local exhaust ventilation should be used to control vapors.[4]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[2][3][4] "No smoking" policies should be strictly enforced in the handling area.[2][4]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[4][6]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side-shields or chemical splash goggles that conform to EN166 standards.[1][7]
- Hand Protection: Use solvent-resistant gloves, such as nitrile rubber, neoprene, or PVC.[1][2][4]
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[2][3] In case of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required.[2] However, if ventilation is inadequate or if there is a risk of inhaling vapors, a NIOSH-approved respirator with an organic vapor cartridge should be used.[1][4]

### 3. Handling Procedures:

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[1][4]
- Good Hygiene: Wash hands thoroughly with soap and water after handling.[4][5] Do not eat, drink, or smoke in areas where the chemical is used.[4][5]
- Spill Management:
  - Small Spills: Use an inert absorbent material like sand or earth to contain the spill.[4] Shovel the material into a suitable container for disposal.[3]
  - Large Spills: Dike the spilled material to prevent it from spreading.[4] Remove all sources of ignition from the area.[3]

### 4. Storage:

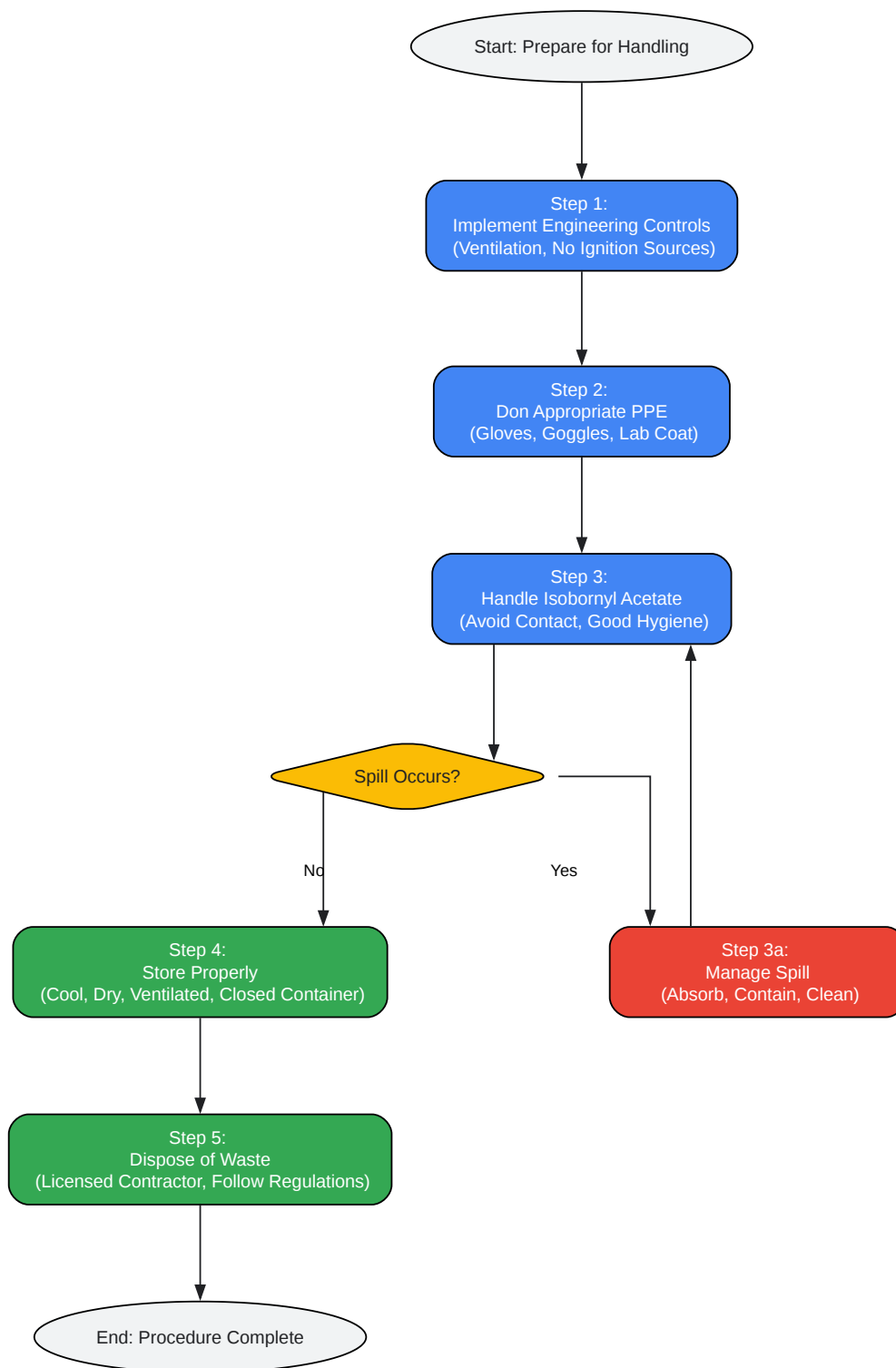
- Container: Keep the container tightly closed when not in use.[1][3]
- Location: Store in a cool, dry, and well-ventilated place.[3][4]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[4][5]

## 5. Disposal Plan:

- Waste Product: Dispose of surplus and non-recyclable solutions through a licensed waste disposal contractor.[8] All disposal methods must be in compliance with local, state, and federal regulations.[1][8]
- Contaminated PPE and Materials: Any PPE, cleaning materials, or containers that have come into contact with **Isobornyl acetate** should be treated as hazardous waste and disposed of accordingly.[8] Do not flush into surface water or the sanitary sewer system.[3]

## Visualizing the Safe Handling Workflow

To further clarify the operational procedures, the following diagram illustrates the logical steps for safely handling **Isobornyl acetate**.



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Caption: Workflow for the safe handling and disposal of **Isobornyl acetate**.

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